

Chemical properties and structure of Propargyl-PEG5-NHS ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propargyl-PEG5-NHS ester*

Cat. No.: *B610259*

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Propargyl-PEG5-NHS Ester: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **Propargyl-PEG5-NHS ester**. This heterobifunctional crosslinker is a valuable tool in bioconjugation, drug delivery, and proteomics, enabling the precise linkage of molecules through its dual reactive groups.

Core Chemical Properties and Structure

Propargyl-PEG5-NHS ester is characterized by a terminal propargyl group and an N-hydroxysuccinimide (NHS) ester, separated by a hydrophilic polyethylene glycol (PEG) spacer. The propargyl group facilitates covalent linkage to azide-containing molecules via copper-catalyzed azide-alkyne cycloaddition (CuAAC), a cornerstone of "click chemistry." The NHS ester provides reactivity towards primary amines, commonly found in proteins and other biomolecules, forming stable amide bonds. The PEG linker, consisting of five ethylene glycol units, enhances the solubility and biocompatibility of the resulting conjugates.^{[1][2][3]}

Physicochemical Data

A summary of the key quantitative data for **Propargyl-PEG5-NHS ester** is presented in the table below. Data is aggregated from various chemical suppliers and should be considered as

typical values.

Property	Value	Source
Molecular Formula	C18H27NO9	[1][4]
Molecular Weight	401.41 g/mol	[1][4]
Appearance	Colorless to light yellow oil/liquid	TCI America, BroadPharm
Purity	>90% - 98%	[1][5]
Solubility	Soluble in DMSO, DMF, and water	[6]
Storage Conditions	-20°C, protect from light	[1][2]
Predicted Boiling Point	497.6 ± 55.0 °C	[7]
Predicted Density	1.23 ± 0.1 g/cm ³	[7]

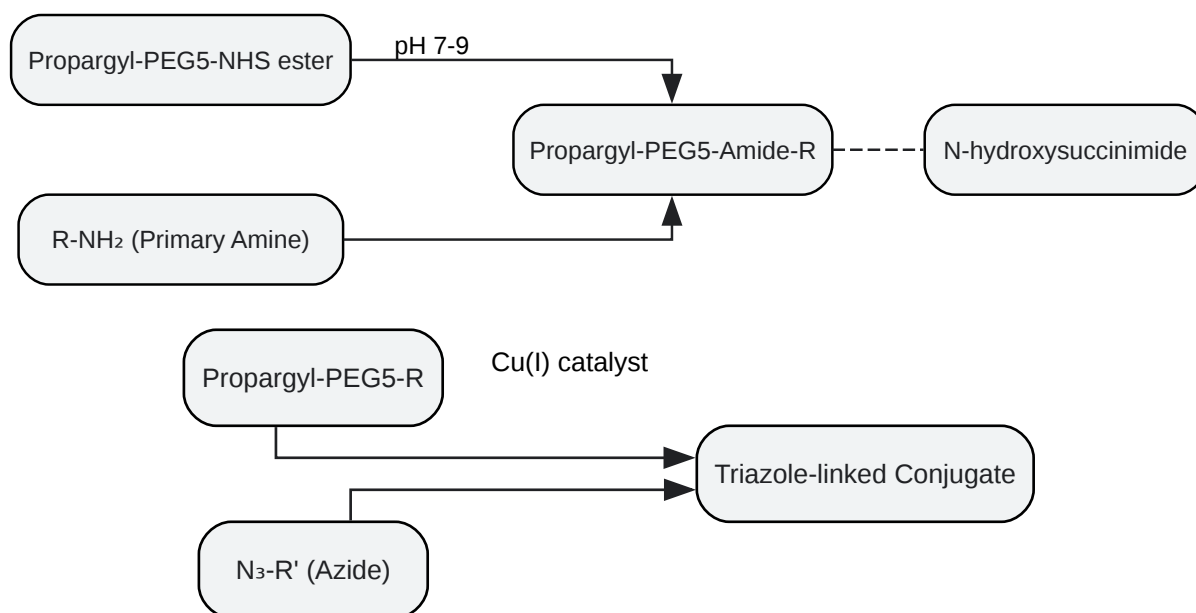
Key Applications and Reaction Mechanisms

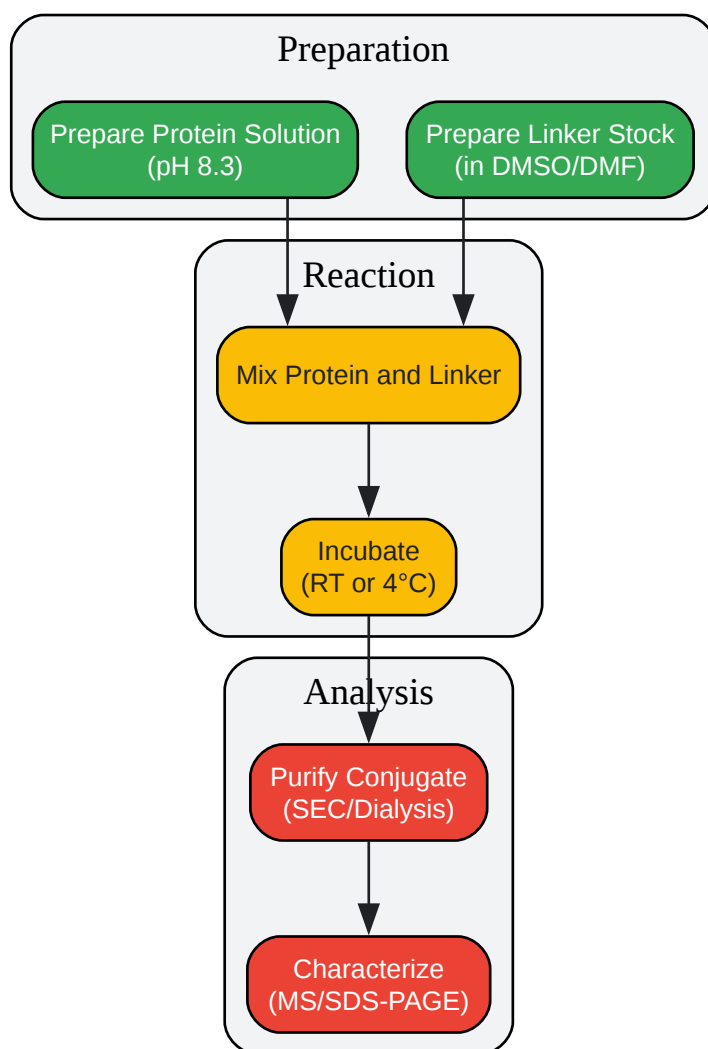
The dual functionality of **Propargyl-PEG5-NHS ester** makes it a versatile reagent in a variety of scientific applications, including:

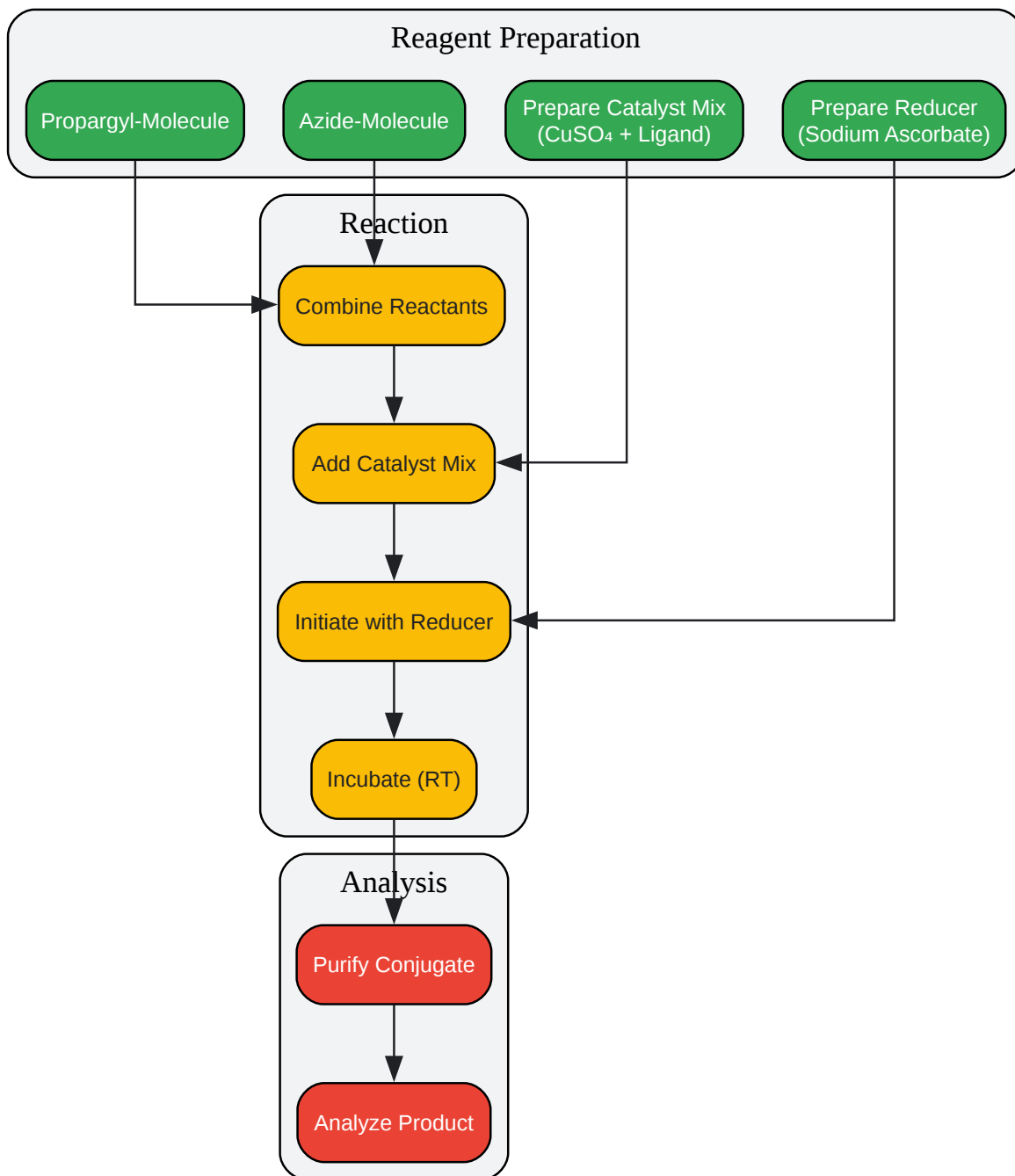
- **Antibody-Drug Conjugates (ADCs):** The NHS ester can be used to attach the linker to an antibody, while the propargyl group allows for the subsequent conjugation of a cytotoxic drug containing an azide group.
- **PROTACs (Proteolysis Targeting Chimeras):** This linker can be used in the synthesis of PROTACs, which are molecules designed to bring a target protein and an E3 ubiquitin ligase into proximity, leading to the degradation of the target protein.
- **Bioconjugation:** It is widely used to label proteins, peptides, and other biomolecules with a terminal alkyne for subsequent click chemistry reactions.[1]
- **Surface Modification:** Amine-coated surfaces can be functionalized with propargyl groups for further modification.

Reaction with Primary Amines

The NHS ester of **Propargyl-PEG5-NHS ester** reacts with primary amines in a pH-dependent manner to form a stable amide bond. The optimal pH for this reaction is typically between 7 and 9.







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- To cite this document: BenchChem. [Chemical properties and structure of Propargyl-PEG5-NHS ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b610259#chemical-properties-and-structure-of-propargyl-peg5-nhs-ester]

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